In-Depth Technical Guide: 5-Bromo-2-fluoro-3-methylbenzamide Safety & Handling

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Compound of Interest

Compound Name:	*5-Bromo-2-fluoro-3-methylbenzamide*
Cat. No.:	*B14026120*

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Executive Summary & Compound Utility

5-Bromo-2-fluoro-3-methylbenzamide is a specialized halogenated aromatic intermediate used primarily in the synthesis of pharmaceutical candidates, particularly kinase inhibitors and CNS-active agents. Its structural uniqueness lies in the 2-fluoro-3-methyl substitution pattern:

- The 2-fluoro group activates the ring for potential nucleophilic aromatic substitution (

) or acts as a metabolic blocker.
- The 3-methyl group provides critical steric bulk, often used to lock conformation in protein-ligand binding pockets.
- The 5-bromo handle is the primary reactive site for palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

This guide transcends the standard Safety Data Sheet (SDS) by integrating safety protocols directly into the medicinal chemistry workflow, ensuring both personnel protection and experimental integrity.

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Physicochemical Identification

Property	Data	Note
CAS Number	1503765-55-6	Unique identifier (Distinct from N-methyl variants)
Molecular Formula		
Molecular Weight	232.05 g/mol	
Physical State	Solid	Typically off-white to pale yellow powder
Solubility	DMSO, Methanol, DMF	Low solubility in water; lipophilic
Melting Point	N/A (Analogous range: 140–160°C)	Empirical determination recommended per batch
Storage	2–8°C, Inert Atmosphere	Hygroscopic potential; store under Argon/Nitrogen

Hazard Profiling & Risk Assessment

As a halogenated benzamide, this compound presents specific risks associated with mucosal irritation and potential bioavailability.

GHS Classification (H-Codes)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.

Mechanistic Safety Insight

- Skin/Eye Irritation: The amide functionality, combined with the electron-withdrawing fluorine and bromine, increases the acidity of the amide protons and the lipophilicity of the molecule.

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This facilitates dermal penetration and interaction with epidermal proteins, leading to contact dermatitis.

- Respiratory Risk: Fine dusts of halogenated benzamides are potent respiratory irritants. Inhalation can trigger acute bronchospasm or delayed pulmonary edema in hypersensitive individuals.

Protocol: Safe Handling & Synthesis Workflow

To maintain Scientific Integrity, handling this compound requires a "Zero-Exposure" mindset, particularly during the weighing and reaction setup phases where dust generation is highest.

The "Closed-Loop" Handling System

- Engineering Controls: Always handle within a certified Chemical Fume Hood (CFH) with a face velocity of >0.5 m/s.
- PPE Layering: Double nitrile gloves (0.11 mm min thickness), lab coat, and ANSI-rated safety goggles.
- Static Control: Use an anti-static gun or ionizer bar during weighing. Halogenated aromatics are prone to static charge, causing powder to "jump" and contaminate surfaces.

Workflow Visualization

The following diagram outlines the decision logic for handling **5-Bromo-2-fluoro-3-methylbenzamide**, ensuring containment from storage to reaction.

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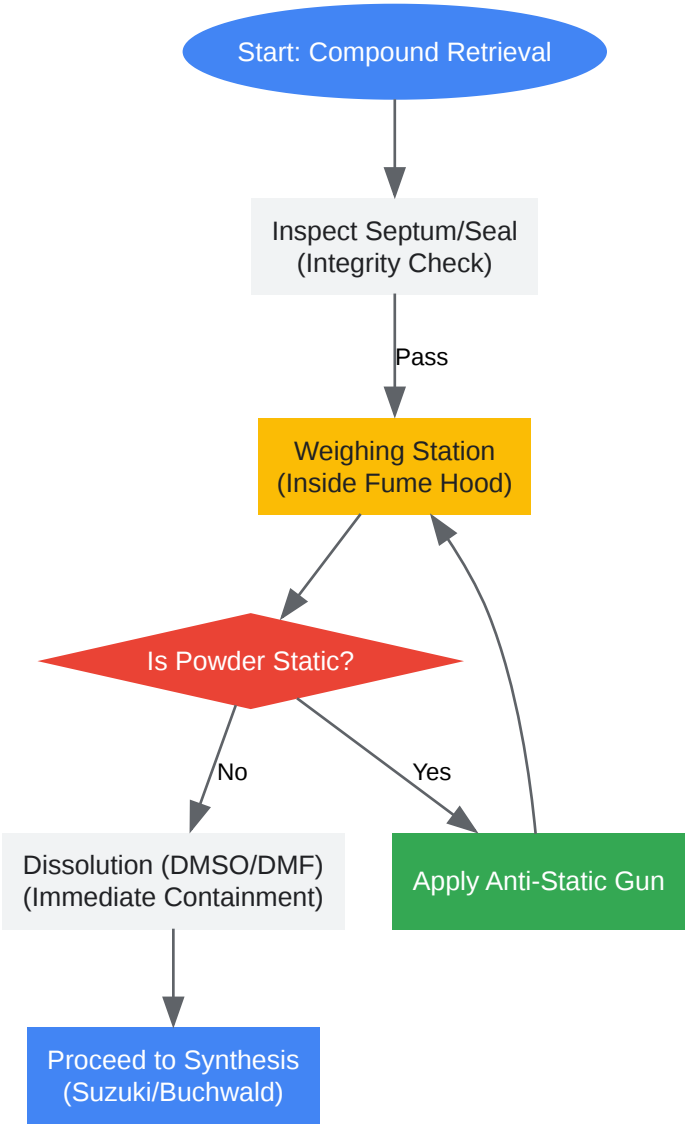

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Caption: Logic flow for safe retrieval and preparation of **5-Bromo-2-fluoro-3-methylbenzamide**, emphasizing static control.

Emergency Response Framework

This protocol is self-validating: performing the "Verification" step confirms the "Action" was successful.

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Scenario	Immediate Action	Verification (Self-Correction)
Ocular Exposure	Flush with tepid water for 15 mins. Hold eyelids open.	Test: Can you read text clearly with both eyes? If blurring persists, seek ER immediately.
Dermal Spill	Drench area with water, then wash with soap. Do not use ethanol (increases absorption).	Check: Is there redness/burning after 15 mins? If yes, apply hydrocortisone and monitor.
Inhalation	Move to fresh air. Sit upright (Fowler's position).	Monitor: Is breathing audible (wheezing)? If yes, administer oxygen if trained, or call emergency services.
Spill Cleanup	Dampen powder with inert solvent (e.g., heptane) to prevent dust, then wipe.	Verify: Use a UV lamp (254 nm) to check for residual fluorescence (common in benzamides).

Synthesis Context: The "Senior Scientist" Perspective

Understanding why you are using this compound aids in safety.

Primary Application: Palladium-Catalyzed Cross-Coupling.

- Reaction Risk: When coupling this bromide with boronic acids (Suzuki), you will likely use a base (e.g.,

  or

) and heat.
- Safety Note: At elevated temperatures (>80°C), the vapor pressure of the reaction mixture increases. If the benzamide hydrolyzes, it may release 3-methyl-2-fluoro-aniline or benzoic

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acid derivatives. Ensure the condenser is effective to prevent the escape of these potentially toxic volatile byproducts.

Example Protocol (Suzuki Coupling):

- Charge: **5-Bromo-2-fluoro-3-methylbenzamide** (1.0 eq), Boronic Acid (1.1 eq), Pd-catalyst (0.05 eq).
- Solvent: Dioxane/Water (4:1).
- Degas: Sparge with Argon for 10 mins (prevents Pd oxidation and homocoupling).
- Heat: 90°C. Caution: Ensure reflux condenser water flow is active before heating.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 24691923 (Related N-butyl analog used for structural inference). Retrieved from [Link]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. Retrieved from [Link]

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Sources

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